

A Researcher's Comprehensive Guide to Procuring 2,5-Dichloro-4-nitroaniline

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Compound of Interest

Compound Name: 2,5-Dichloro-4-nitroaniline

Cat. No.: B1582098

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This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals on the sourcing, evaluation, and handling of **2,5-Dichloro-4-nitroaniline** (CAS No. 6627-34-5). As a critical intermediate in the synthesis of various compounds, including dyes, pigments, and potential pharmaceutical agents, the quality and purity of this reagent are paramount to achieving reliable and reproducible experimental outcomes.^{[1][2]} This document offers a comprehensive analysis of commercial suppliers, quality control methodologies, and best practices for safe laboratory handling and procurement.

Introduction to 2,5-Dichloro-4-nitroaniline: A Versatile Synthetic Building Block

2,5-Dichloro-4-nitroaniline is an aromatic compound characterized by a nitro group and two chlorine substituents on the aniline ring.^[1] This substitution pattern imparts specific reactivity, making it a valuable precursor in various organic synthesis applications.^[2] Its primary utility lies in the production of azo dyes and pigments, where it contributes to the final product's stability and color intensity.^[1] In the realm of pharmaceutical and agrochemical research, it serves as a key starting material for the synthesis of more complex molecules with potential biological activity.^{[1][2]}

The molecular structure of **2,5-Dichloro-4-nitroaniline** is presented below:

Caption: Molecular Structure of **2,5-Dichloro-4-nitroaniline**

Commercial Suppliers for Research Applications

A variety of chemical suppliers offer **2,5-Dichloro-4-nitroaniline** for research and development purposes. The selection of a supplier should be based on factors such as purity, available grades, documentation (Certificate of Analysis, SDS), and packaging sizes. Below is a comparative table of prominent suppliers.

Supplier	Product Name/Number (Example)	Purity Specification	Available Quantities	Notes
TCI America	2,5-Dichloro-4-nitroaniline (D2722)	>98.0% (GC)	5g, 25g	Explicitly for laboratory and manufacturing use.
Santa Cruz Biotechnology	2,5-Dichloro-4-nitroaniline (CAS 6627-34-5)	Not specified, refer to CoA	Varies	For research use only.[3][4]
Fisher Scientific (distributor for TCI America)	2,5-Dichloro-4-nitroaniline 98.0+%	≥98.0%	5g, 25g	Distributes TCI America products.[5]
Sigma-Aldrich (Merck)	2,5-Dichloro-4-nitroaniline (Product Number varies)	97%	Varies	Provides detailed safety and property information.[3]
Sarna Chemicals	2,5-Dichloro-4-nitroaniline (2,5-DCPNA)	98.0% Min (HPLC)	Bulk quantities	Manufacturer, may be more suitable for larger scale-up needs. [1]
Chemsavers, Inc.	2,5-Dichloro-4-nitroaniline, Technical Grade	Technical Grade	5g, 10g, 25g	"Technical Grade" implies it may be less pure than analytical grades.[6]
Ivy Fine Chemicals	2,5-Dichloro-4-Nitroaniline (HD03-330)	Not specified	10g, 25g, Bulk	Provides pricing for standard quantities online. [7]

Quality Specifications and Analytical Control

For research applications, particularly in drug development, the purity and impurity profile of starting materials are of utmost importance. Researchers should always request a lot-specific Certificate of Analysis (CoA) from the supplier.

Key Quality Parameters to Evaluate:

- Purity: Typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). A purity of $\geq 98\%$ is common for research-grade material.[\[5\]](#)
- Identity: Confirmed by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, or Mass Spectrometry (MS).
- Melting Point: A sharp melting point range is indicative of high purity. The literature value is typically around 154-158 °C.[\[3\]](#)
- Appearance: Should be a yellow to orange crystalline powder.
- Residual Solvents: The CoA may list any residual solvents from the manufacturing process.
- Inorganic Impurities: May include residual acids or bases from synthesis.

Protocol: In-house Purity Verification by HPLC

It is good laboratory practice to verify the purity of critical reagents upon receipt. A generic reverse-phase HPLC method can be employed for this purpose.

Objective: To confirm the purity of commercially supplied **2,5-Dichloro-4-nitroaniline**.

Materials:

- **2,5-Dichloro-4-nitroaniline** sample
- HPLC-grade acetonitrile (MeCN)
- HPLC-grade water
- Phosphoric acid or Formic acid (for MS compatibility)

- C18 reverse-phase HPLC column
- HPLC system with UV detector

Procedure:

- Standard Preparation: Accurately weigh approximately 10 mg of the **2,5-Dichloro-4-nitroaniline** standard and dissolve it in a 1:1 mixture of acetonitrile and water to a final concentration of 0.1 mg/mL.
- Sample Preparation: Prepare the received sample in the same manner as the standard.
- HPLC Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm (or similar)
 - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v) with 0.1% phosphoric acid or formic acid.[8]
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Detection: UV at a wavelength of approximately 254 nm or a diode array detector to obtain the full spectrum.
- Analysis: Inject the standard and sample solutions. The purity of the sample can be calculated based on the area percent of the main peak.

Caption: Workflow for HPLC Purity Verification

Safety, Handling, and Storage

2,5-Dichloro-4-nitroaniline is a hazardous substance and requires careful handling.[6]

Hazard Summary:

- Toxicity: Fatal if swallowed, in contact with skin, or if inhaled.[6]

- Organ Damage: May cause damage to organs through prolonged or repeated exposure.[6]
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.[6]

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.
- Eye Protection: Safety glasses with side shields or goggles.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If handling large quantities or if dust is generated, a respirator may be necessary.
- Lab Coat: A lab coat should be worn to protect clothing and skin.

Handling Procedures:

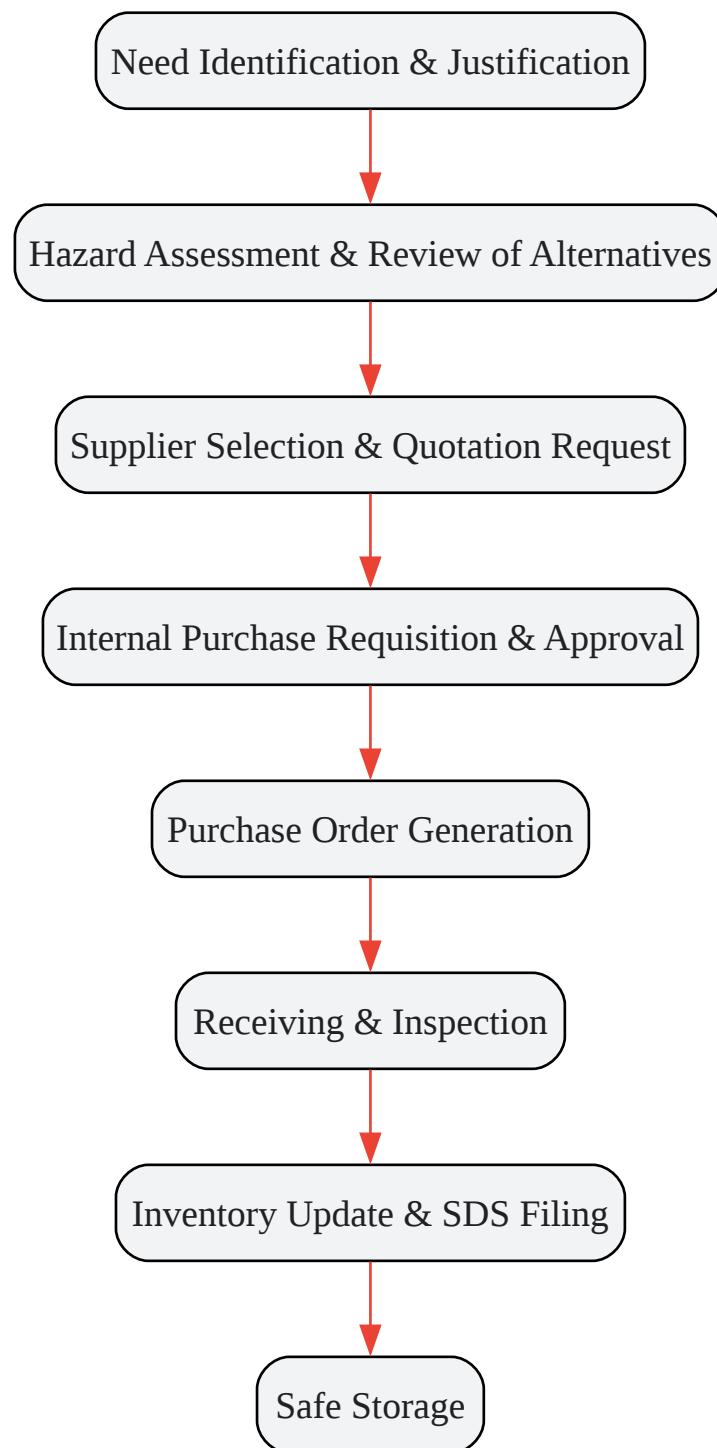
- Always consult the Safety Data Sheet (SDS) before use.[1]
- Handle the compound in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Avoid generating dust.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Procurement Process for Research Chemicals

The acquisition of hazardous chemicals for a research laboratory is a regulated process that requires careful planning and documentation.[7][9]



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Caption: General Workflow for Chemical Procurement

Step-by-Step Procurement Guide:

- Needs Assessment: Determine the required quantity and purity of **2,5-Dichloro-4-nitroaniline** for your planned experiments. Over-purchasing should be avoided to minimize waste and storage hazards.[9]
- Hazard Evaluation: Review the SDS to understand the risks associated with the chemical. Consider if less hazardous alternatives are available.[9]
- Supplier Vetting: Select a reputable supplier based on the criteria outlined in Section 2. Request a quotation and a recent CoA if available.
- Internal Approval: Follow your institution's procurement procedures, which may involve approval from an Environmental Health and Safety (EHS) officer.[10]
- Purchase Order: Generate a purchase order with the correct chemical name, CAS number, quantity, and supplier information.
- Receiving: Upon delivery, inspect the packaging for any damage. Ensure the received material matches the purchase order and that an SDS is included.[9]
- Inventory Management: Update your laboratory's chemical inventory. File the SDS in an accessible location for all lab personnel.[9]
- Storage: Store the chemical according to the guidelines in Section 4.

By following this comprehensive guide, researchers can confidently source high-quality **2,5-Dichloro-4-nitroaniline**, ensuring the integrity of their research while maintaining a safe laboratory environment.

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